

A Comprehensive Technical Guide to the Physical Properties of Triethyl Methanetricarboxylate

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Compound of Interest

Compound Name: *Triethyl methanetricarboxylate*

Cat. No.: *B122037*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **triethyl methanetricarboxylate**. The information is presented in a structured format to facilitate easy reference and comparison, catering to the needs of researchers, scientists, and professionals involved in drug development and other scientific endeavors. This guide also outlines the standard experimental protocols for determining these key physical characteristics.

Core Physical Properties

Triethyl methanetricarboxylate, also known as triethyl carboxymalonate, is a triester with the chemical formula C10H16O6.^{[1][2]} At room temperature, it can exist as a colorless to pale yellow liquid or a solid, and it possesses a mild, characteristic odor.^{[1][3]} It is a synthetic compound, typically produced through the esterification of methanetricarboxylic acid with ethanol.^[1] This compound serves as a crucial intermediate in various organic syntheses.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **triethyl methanetricarboxylate**, compiled from various sources.

Property	Value	Units	Conditions
Molecular Formula	C10H16O6	-	-
Molecular Weight	232.23	g/mol	-
Boiling Point	253	°C	at 1 atm
Melting Point	25 - 29	°C	-
Density	1.095	g/mL	at 25 °C
Refractive Index	1.424 - 1.426	-	at 20 °C (n20/D)
Flash Point	>110	°C	-
Vapor Pressure	0.0±0.6	mmHg	at 25°C (Predicted)
Water Solubility	Insoluble	-	-
Solubility in Organic Solvents	Moderately soluble	-	-

Experimental Protocols

The determination of the physical properties of a compound like **triethyl methanetricarboxylate** involves standardized experimental procedures. Below are detailed methodologies for measuring the key properties listed above.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is distillation.[\[4\]](#)[\[5\]](#)

Apparatus:

- Distillation flask
- Condenser
- Receiving flask

- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume of **triethyl methanetricarboxylate** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.[\[4\]](#)

Determination of Melting Point

The melting point is the temperature at which a solid turns into a liquid. For a pure substance, this occurs over a narrow range. The capillary method is a widely used technique.[\[6\]](#)[\[7\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of solid **triethyl methanetricarboxylate**

Procedure:

- Finely powder a small amount of solid **triethyl methanetricarboxylate**.

- Pack a small amount of the powdered sample into the sealed end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample at a controlled rate.[\[6\]](#)
- Observe the sample closely. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This range is the melting point.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid like **triethyl methanetricarboxylate**, this can be determined using a pycnometer or by direct mass and volume measurements.[\[8\]](#)[\[9\]](#)

Apparatus:

- Pycnometer (or a graduated cylinder and an electronic balance)
- Electronic balance
- Thermometer

Procedure (using graduated cylinder and balance):

- Weigh a clean, dry graduated cylinder on an electronic balance and record its mass.
- Add a known volume of liquid **triethyl methanetricarboxylate** to the graduated cylinder. Record the volume accurately, reading from the bottom of the meniscus.
- Weigh the graduated cylinder with the liquid and record the total mass.
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.
- Calculate the density using the formula: Density = Mass / Volume.[\[8\]](#)
- Measure and record the temperature of the liquid.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be measured using a refractometer.

Apparatus:

- Refractometer (e.g., Abbe refractometer)
- Dropper
- Sample of liquid **triethyl methanetricarboxylate**
- Constant temperature water bath

Procedure:

- Calibrate the refractometer using a standard sample with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of liquid **triethyl methanetricarboxylate** onto the prism.
- Close the prism and allow the sample to reach the desired temperature, typically controlled by a circulating water bath.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale.

Determination of Solubility

Solubility is the ability of a substance (solute) to dissolve in a solvent to form a homogeneous solution.

Apparatus:

- Test tubes or vials

- Stirring rod or vortex mixer
- Balance
- Graduated cylinders or pipettes
- Water bath (for temperature control)

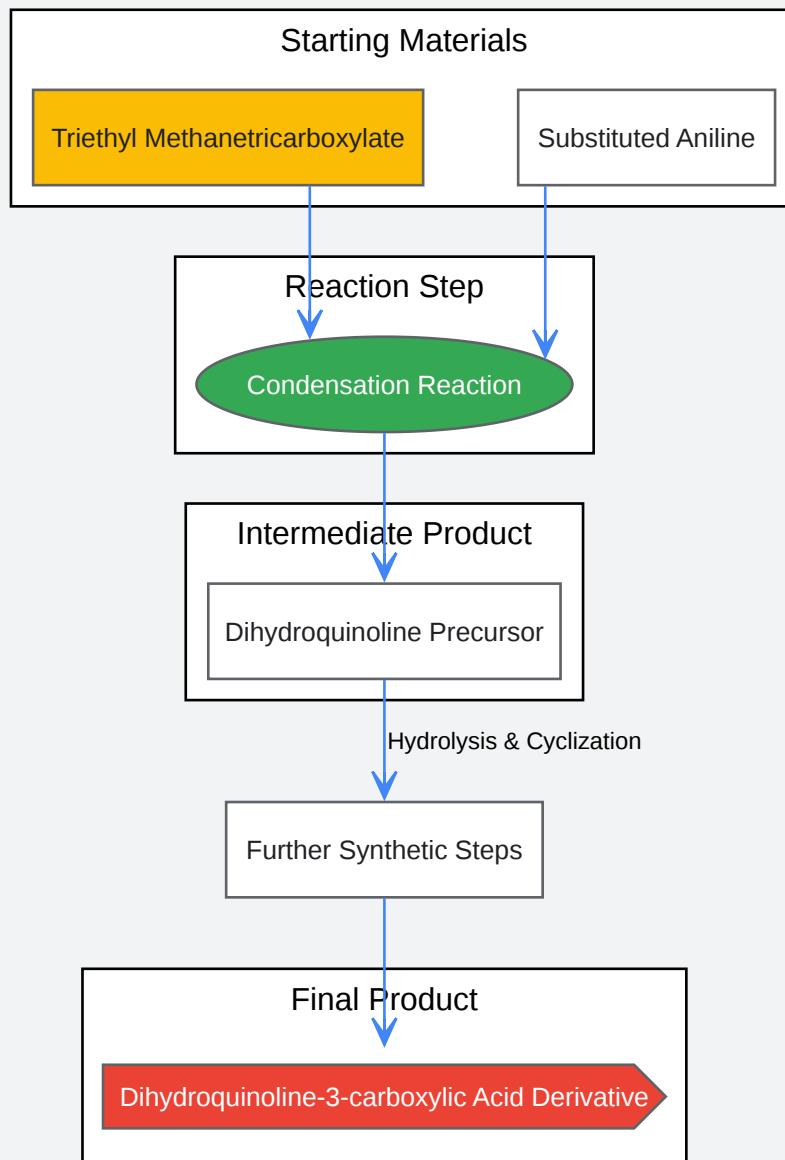
Procedure (Qualitative):

- Add a small, measured amount of **triethyl methanetricarboxylate** to a test tube containing a known volume of the solvent (e.g., water, ethanol, diethyl ether).
- Stir or vortex the mixture for a set period.
- Observe whether the solute dissolves completely, partially, or not at all.
- If the solute dissolves, incrementally add more solute until saturation is reached (i.e., no more solute dissolves).
- The solubility can be described qualitatively as soluble, partially soluble, or insoluble.^[10] For quantitative determination, the concentration of the saturated solution would need to be measured.

Application in Synthesis: A Workflow Example

Triethyl methanetricarboxylate is a valuable building block in organic synthesis. For instance, it is utilized in the preparation of novel dihydroquinoline-3-carboxylic acids, which have shown potential as HIV-1 integrase inhibitors.^[2] The following diagram illustrates a generalized workflow for such a synthetic application.

Generalized Synthesis Workflow Using Triethyl Methanetricarboxylate

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Caption: Generalized workflow for the synthesis of dihydroquinoline derivatives.

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